

2-(2-Hydroxy-1-naphthyl)acetic acid CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(2-Hydroxy-1-naphthyl)acetic acid

Cat. No.: B088920

[Get Quote](#)

An In-depth Technical Guide to **2-(2-Hydroxy-1-naphthyl)acetic Acid**

Introduction

2-(2-Hydroxy-1-naphthyl)acetic acid, identified by the CAS number 10441-45-9, is a naphthalene derivative with significant relevance in the fields of organic synthesis and agricultural science.[1] Structurally related to the well-known synthetic auxin, 1-Naphthaleneacetic acid (NAA), this compound serves as a valuable tool for investigating plant growth regulation and development.[1] Its primary role in research is as a rooting agent, where it is utilized to stimulate the vegetative propagation of plants from cuttings.[1] Beyond its applications in plant science, **2-(2-Hydroxy-1-naphthyl)acetic acid** is a key intermediate in various organic synthesis pathways, facilitating the development of novel chemical entities.[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis and purification protocols, analytical characterization techniques, and safety and handling procedures.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **2-(2-Hydroxy-1-naphthyl)acetic acid** is fundamental for its effective application and handling in a research setting. These properties are summarized in the table below.

Property	Value	Source
CAS Number	10441-45-9	[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₀ O ₃	[1][2][5]
Molecular Weight	202.21 g/mol	[1][2][5]
IUPAC Name	2-(2-hydroxynaphthalen-1-yl)acetic acid	[1][5]
Synonyms	(2-hydroxy-1-naphthyl)acetic acid	[4][5]
Appearance	White to light yellow crystalline powder	[6]
Solubility	Soluble in methanol, chloroform, dichloromethane, and ethanol; slightly soluble in water and ether.	[6]

Table 1: Physicochemical properties of **2-(2-Hydroxy-1-naphthyl)acetic acid**.

The structure of **2-(2-Hydroxy-1-naphthyl)acetic acid**, featuring a carboxylic acid group attached to a naphthalene ring with a hydroxyl substituent, is depicted in the following diagram.

Figure 1: Chemical structure of **2-(2-Hydroxy-1-naphthyl)acetic acid**.

Synthesis and Purification

Several synthetic routes have been reported for the preparation of **2-(2-Hydroxy-1-naphthyl)acetic acid**. The choice of a particular method depends on the availability of starting materials, desired yield, and scalability.

Synthesis via Hydrolysis of Naphtho[2,1-b]furan-2(1H)-one

One documented method involves the acid-catalyzed hydrolysis of naphtho[2,1-b]furan-2(1H)-one, which is the lactone of the target acid.[1] This intramolecular ester serves as a stable

intermediate that, upon treatment with an acid catalyst, yields the desired product.^[1]



[Click to download full resolution via product page](#)

Figure 2: Synthesis of **2-(2-Hydroxy-1-naphthyl)acetic acid** via hydrolysis.

Experimental Protocol:

- Dissolve naphtho[2,1-b]furan-2(1H)-one in a suitable solvent such as aqueous ethanol.
- Add a catalytic amount of a strong acid (e.g., concentrated hydrochloric acid).
- Reflux the mixture for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by recrystallization from an appropriate solvent system (e.g., ethanol/water) to obtain pure **2-(2-Hydroxy-1-naphthyl)acetic acid**.

One-Pot Synthesis

Another approach involves a one-pot synthesis reacting 2-hydroxy-1-naphthaldehyde with mercaptoacetic acid and aniline in ethanol at low temperatures.^[1] This method has been reported to produce a high yield of a related derivative, and the principle can be adapted.^[1]

Experimental Protocol:

- To a stirred solution of 2-hydroxy-1-naphthaldehyde in ethanol, add mercaptoacetic acid and aniline at a low temperature (e.g., 0-5 °C).
- Allow the reaction mixture to stir at this temperature for a specified period.

- Monitor the reaction by TLC.
- After the reaction is complete, pour the mixture into ice-cold water.
- The precipitated solid is collected by filtration, washed with water, and dried.
- Further purification can be achieved by recrystallization.

Analytical Characterization

A combination of spectroscopic and chromatographic techniques is employed to confirm the identity and purity of synthesized **2-(2-Hydroxy-1-naphthyl)acetic acid**.

Vibrational Spectroscopy (FT-IR)

Fourier-Transform Infrared (FT-IR) spectroscopy is a crucial tool for identifying the functional groups present in the molecule.^[1]

Expected Vibrational Frequencies:^[1]

- O-H Stretching (phenolic): A broad absorption band in the region of 3500-3200 cm^{-1} .
- O-H Stretching (carboxylic acid): A very broad band from 3300-2500 cm^{-1} .
- C=O Stretching (carboxylic acid): A strong absorption band around 1700-1725 cm^{-1} .
- C=C Stretching (aromatic): Multiple sharp bands in the 1600-1450 cm^{-1} region.
- C-O Stretching: Bands in the 1320-1210 cm^{-1} (carboxylic acid) and 1260-1000 cm^{-1} (phenol) regions.

Mass Spectrometry (MS)

Mass spectrometry provides information on the molecular weight and fragmentation pattern of the compound, aiding in its structural confirmation.^[1]

Expected Fragmentation Pathways:^[1]

- Molecular Ion (M^+): A peak corresponding to the molecular weight at m/z 202.^[2]

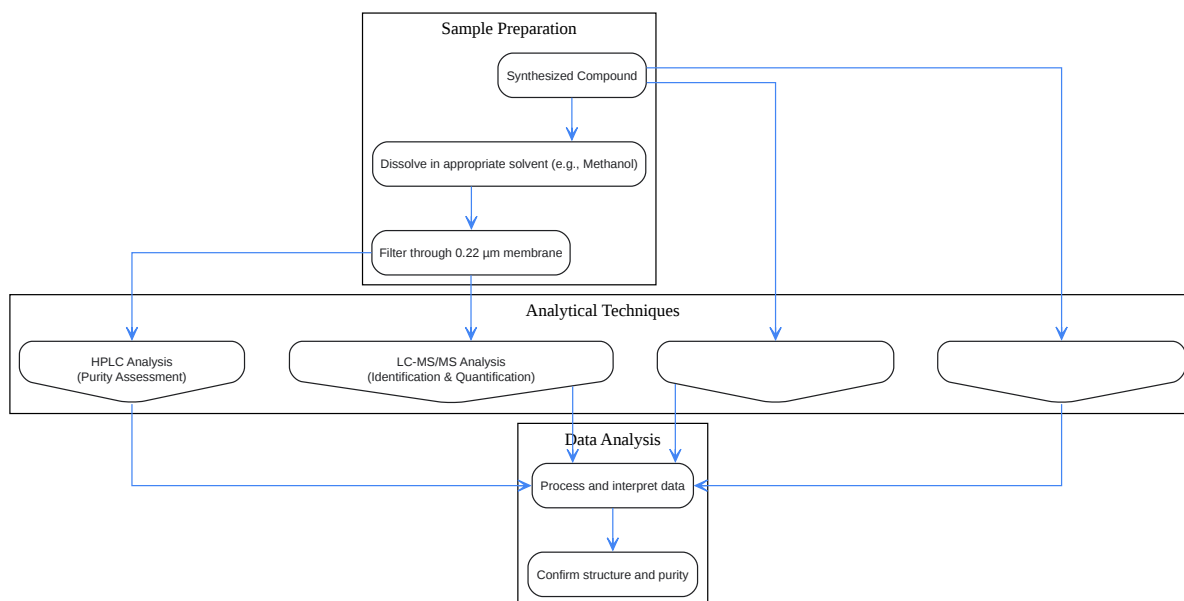
- Loss of H₂O: Dehydration involving the hydroxyl and carboxylic acid groups could lead to a fragment at m/z 184.
- Loss of COOH: Decarboxylation can result in a fragment at m/z 157.
- Loss of CH₂COOH: Cleavage of the acetic acid moiety can produce a fragment at m/z 143.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are essential for elucidating the detailed molecular structure. While specific spectral data for this exact compound is not readily available in the initial search, the expected chemical shifts can be predicted based on the structure and data for similar compounds.

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS) are powerful techniques for assessing the purity of **2-(2-Hydroxy-1-naphthyl)acetic acid** and for its quantitative analysis in various matrices.^[7] While specific methods for this compound are not detailed, methods for the related 1-Naphthaleneacetic acid can be adapted.^{[8][9]}



[Click to download full resolution via product page](#)

Figure 3: General analytical workflow for the characterization of **2-(2-Hydroxy-1-naphthyl)acetic acid**.

Applications in Research and Development

The primary application of **2-(2-Hydroxy-1-naphthyl)acetic acid** stems from its structural similarity to auxins, a class of plant hormones.[\[1\]](#)

- **Plant Growth Regulation:** It is investigated for its role in promoting root formation in plant cuttings, making it a valuable tool in horticulture and agriculture for vegetative propagation.[\[1\]](#)
- **Organic Synthesis:** This compound serves as a versatile intermediate for the synthesis of more complex molecules and novel chemical entities.[\[1\]](#)
- **Research Chemical:** It is used in studies of radical reaction mechanisms, such as those involving hydroxyl and sulfate radicals, which can provide insights into environmental degradation processes.[\[1\]](#)

Safety and Handling

For research purposes only. Not intended for diagnostic or therapeutic use.[\[1\]](#)[\[2\]](#) As with any chemical, proper safety precautions should be taken when handling **2-(2-Hydroxy-1-naphthyl)acetic acid**. While a specific Safety Data Sheet (SDS) for this compound was not found, the SDS for the related compound 1-Naphthaleneacetic acid provides relevant safety information.[\[10\]](#)

- **Hazard Identification:** May be harmful if swallowed, cause skin irritation, and cause serious eye damage.[\[10\]](#) May also cause respiratory irritation.[\[10\]](#)
- **First Aid Measures:**
 - **Eyes:** Immediately flush with plenty of water for at least 15 minutes and seek medical attention.[\[11\]](#)[\[12\]](#)
 - **Skin:** Wash off immediately with plenty of soap and water for at least 15 minutes.[\[11\]](#)
 - **Ingestion:** If swallowed, rinse mouth with water and seek medical advice.[\[13\]](#)
 - **Inhalation:** Move to fresh air. If not breathing, give artificial respiration.[\[11\]](#)[\[12\]](#)
- **Handling and Storage:**

- Handling: Avoid contact with skin and eyes.[10] Avoid formation of dust and aerosols.[10] Use in a well-ventilated area.[11]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[10] Store in a cool place.[10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.[10]
 - Skin Protection: Handle with gloves.[10]
 - Respiratory Protection: If dust is formed, use a particulate respirator.[12]

References

- **2-(2-Hydroxy-1-naphthyl)acetic acid** | C12H10O3 | CID 294566 - PubChem. [Link]
- Analytical Methods - RSC Publishing - The Royal Society of Chemistry. [Link]
- 1-Naphthaleneacetic acid - Wikipedia. [Link]
- Determination and quality monitoring of naphthyl acetic acid in commercial plant growth regulator formulations using HPLC technique - Soil & Environment. [Link]
- Synthesis of naphthyl-acetic acid - ResearchG
- 2-Hydroxy-2-(1-naphthyl)propanoic acid, (R)- | C13H12O3 | CID - PubChem. [Link]
- 1-naphthylacetic acid - AERU - University of Hertfordshire. [Link]
- Analytical Method for 1-Naphthaleneacetic Acid (Agricultural Products). [Link]
- Validation Data for the Analysis of 1-Naphthylacetic acid and 1-Naphtylacetamide in tomato and zucchini Using Mini-Luke - eurl-pesticides.eu. [Link]
- Inclusion of 1-Naphthylacetic Acid and 2-(1-Naphthyl)
- US2655531A - Method of making naphthaleneacetic acid - Google P
- Material Safety Data Sheet - 1-Naphthylacetic acid, 99% - Cole-Parmer. [Link]
- What is 1-Naphthaleneacetic acid used for - Knowledge - Bloom Tech. [Link]
- FT-IR and Raman spectra vibrational assignments and density functional calculations of 1-naphthyl acetic acid | Request PDF - ResearchG
- US3978116A - 2-naphthyl acetic acid derivatives and compositions and methods thereof - Google P

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- 2. scbt.com [scbt.com]
- 3. scbt.com [scbt.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 2-(2-Hydroxy-1-naphthyl)acetic acid | C₁₂H₁₀O₃ | CID 294566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ca.bloomtechz.com [ca.bloomtechz.com]
- 7. 1-Naphthaleneacetic acid - Wikipedia [en.wikipedia.org]
- 8. se.org.pk [se.org.pk]
- 9. mhlw.go.jp [mhlw.go.jp]
- 10. bio.vu.nl [bio.vu.nl]
- 11. WERCS Studio - Application Error [assets.thermofisher.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-(2-Hydroxy-1-naphthyl)acetic acid CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088920#2-2-hydroxy-1-naphthyl-acetic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com